

An In-depth Technical Guide to Direct Blue 71 (CAS 4399-55-7)

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Compound of Interest

Compound Name: Direct Blue 71

Cat. No.: B1214608

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This document provides a comprehensive technical overview of **Direct Blue 71** (CAS No. 4399-55-7), a triazo dye with significant applications in both industrial and research settings. This guide covers its chemical and physical properties, synthesis, toxicological profile, and detailed experimental protocols for its use in proteomics and histology.

Core Chemical and Physical Properties

Direct Blue 71 is a synthetic, water-soluble anionic dye known for its dark blue hue.^{[1][2]} It is structurally classified as a triazo dye, containing three azo (-N=N-) groups, which are responsible for its chromophoric properties.^{[1][3]}

Table 1: Chemical Identifiers and Properties

Property	Value	Reference(s)
CAS Number	4399-55-7	[4][5][6]
Molecular Formula	C ₄₀ H ₂₃ N ₇ Na ₄ O ₁₃ S ₄	[1][4][6]
Molecular Weight	1029.87 g/mol	[1][4][6]
C.I. Number	34140	[2][7]
Appearance	Black, dark blue, or blue-gray powder	[1][8][9]
Synonyms	Sirius Light Blue BRR, Solantine Blue FF, C.I. 34140	[1][2]
λ _{max}	581-594 nm in water	[10][11]

Table 2: Solubility and Physical Characteristics

Property	Value	Reference(s)
Solubility in Water	10 g/L at 60 °C; 20 g/L at 97 °C	[1][9][12]
Solubility in Ethanol	Slightly soluble	[1][9]
Solubility in Other Organic Solvents	Insoluble	[1][9]
Behavior in Strong Acid (H ₂ SO ₄)	Turns blue to black; forms a red-purple precipitate upon dilution.	[7][9][12]
Behavior in Strong Base (NaOH)	Turns red-light purple and forms a precipitate.	[7][9][12]
Storage Temperature	Room temperature	[11]

Synthesis and Manufacturing

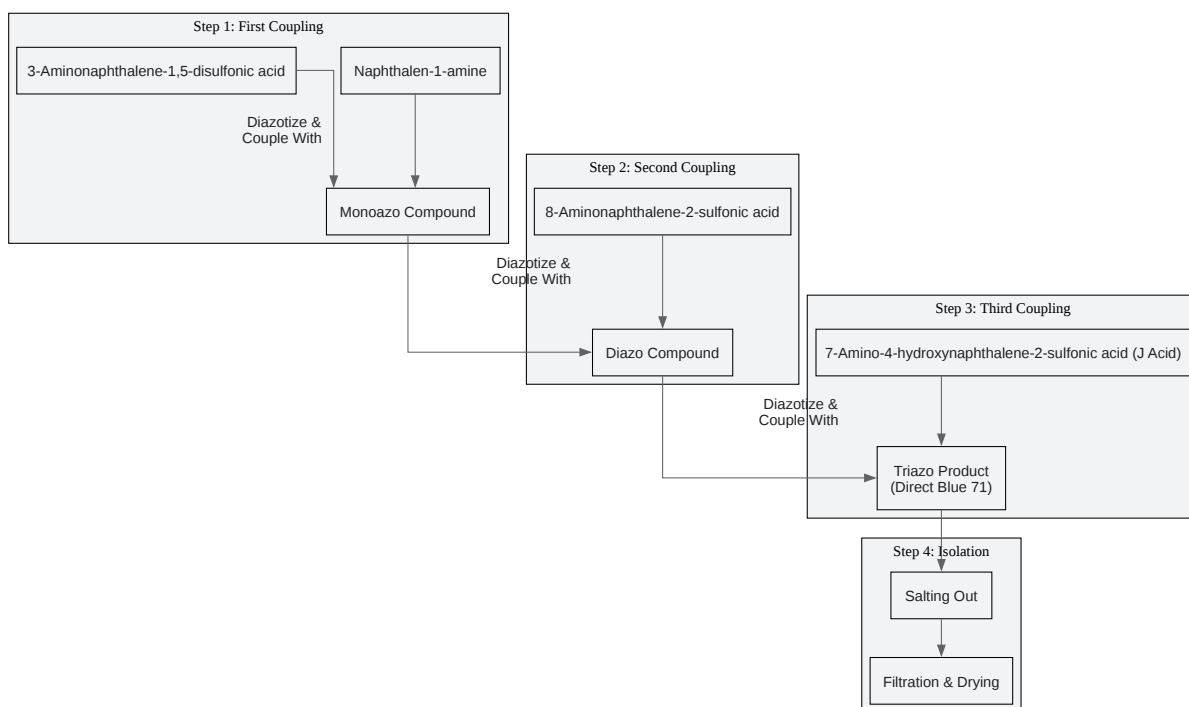
The synthesis of **Direct Blue 71** is a multi-step process involving sequential diazotization and coupling reactions.[7][12][13] The process builds the complex triazo structure by adding

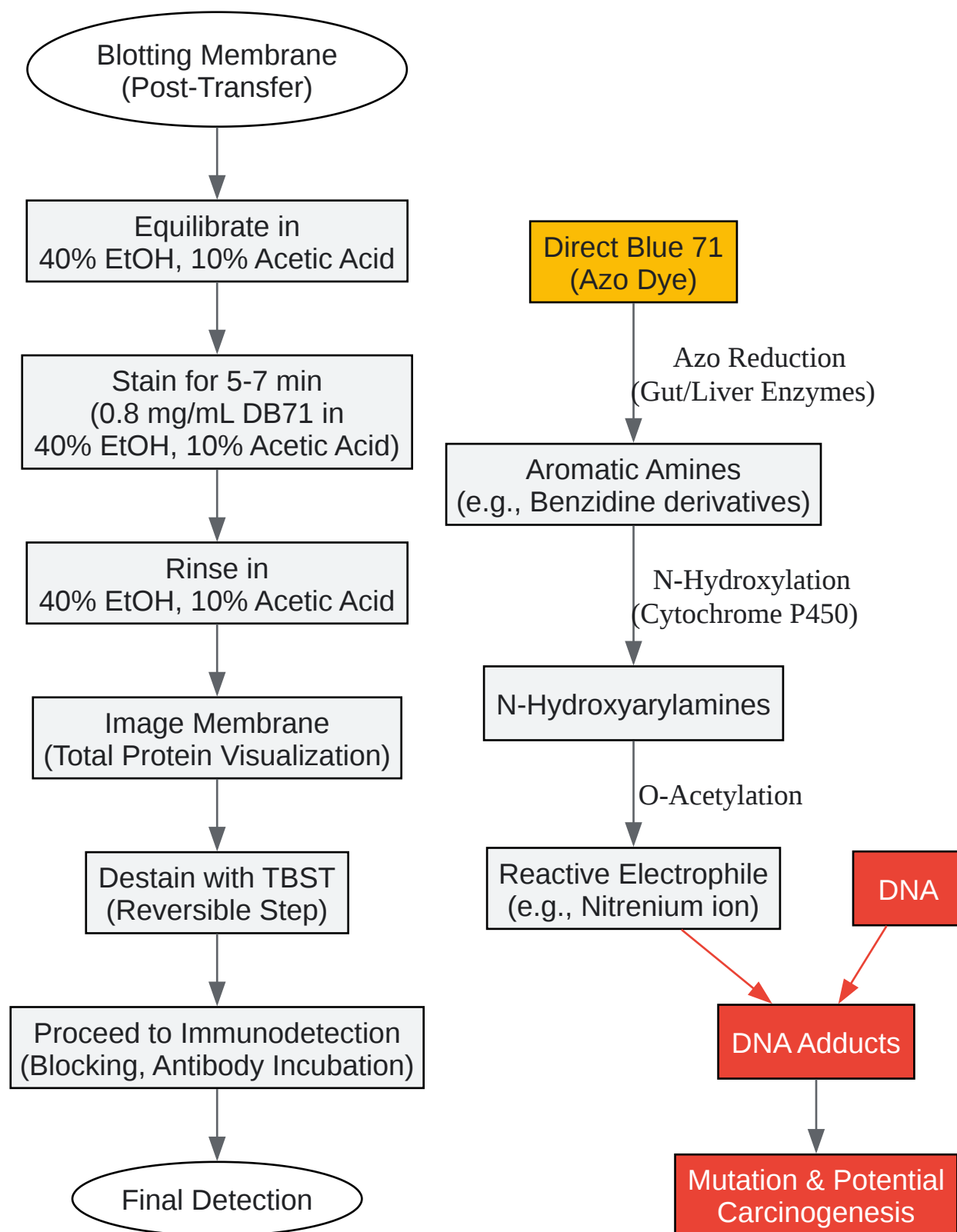
aromatic amine precursors one by one.

Experimental Protocol: General Synthesis

The manufacturing process can be summarized as follows^[7]^[13]:

- **First Diazotization and Coupling:** 3-Aminonaphthalene-1,5-disulfonic acid is diazotized. The resulting diazonium salt is then coupled with Naphthalen-1-amine.
- **Second Diazotization and Coupling:** The product from the first coupling is diazotized again and subsequently coupled with 8-Aminonaphthalene-2-sulfonic acid (1,7-Cleve's acid).
- **Third Diazotization and Coupling:** The product from the second coupling undergoes a final diazotization and is then coupled with 7-Amino-4-hydroxynaphthalene-2-sulfonic acid (J acid) under alkaline conditions.
- **Isolation:** The final dye product is salted out, filtered, dried, and crushed to yield the finished powder.





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